

# In-Depth Technical Guide: Physicochemical Properties of 7-Chloro-4-methoxyquinoline

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## Compound of Interest

Compound Name: 7-Chloro-4-methoxyquinoline

CAS No.: 26707-52-8

Cat. No.: B183767

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **7-Chloro-4-methoxyquinoline**, with a specific focus on its melting point. While an experimental boiling point is not readily available in public literature, this guide furnishes comprehensive experimental protocols for the determination of both melting and boiling points, alongside a general workflow for the characterization of quinoline derivatives.

## Core Physicochemical Data

The following table summarizes the available quantitative data for **7-Chloro-4-methoxyquinoline**.

Property	Value	Source
Melting Point	137-138 °C	[1]
Boiling Point	Data not available	
Molecular Formula	C10H8ClNO	
Molecular Weight	193.63 g/mol	
Density	1.267±0.06 g/cm <sup>3</sup> (Predicted)	[1]

## Experimental Protocols

The determination of a compound's melting and boiling points are fundamental experiments for its characterization and purity assessment. Below are detailed, standard methodologies for these procedures.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range (typically 0.5-1°C) is indicative of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of the crystalline **7-Chloro-4-methoxyquinoline** is placed on a clean, dry surface and finely powdered using a mortar and pestle.

- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is optimal.
- **Apparatus Setup:**
  - **Thiele Tube:** The capillary tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. The thermometer and capillary are then immersed in the heat-transfer fluid (e.g., mineral oil or silicone oil) within the Thiele tube.
  - **Digital Melting Point Apparatus:** The packed capillary tube is inserted into the sample holder of the apparatus.
- **Heating:** The apparatus is heated gently. The heating rate should be slow (approximately 1-2°C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid particle melts is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range of these two temperatures.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Apparatus:

- Thiele tube or other suitable heating bath
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Thermometer

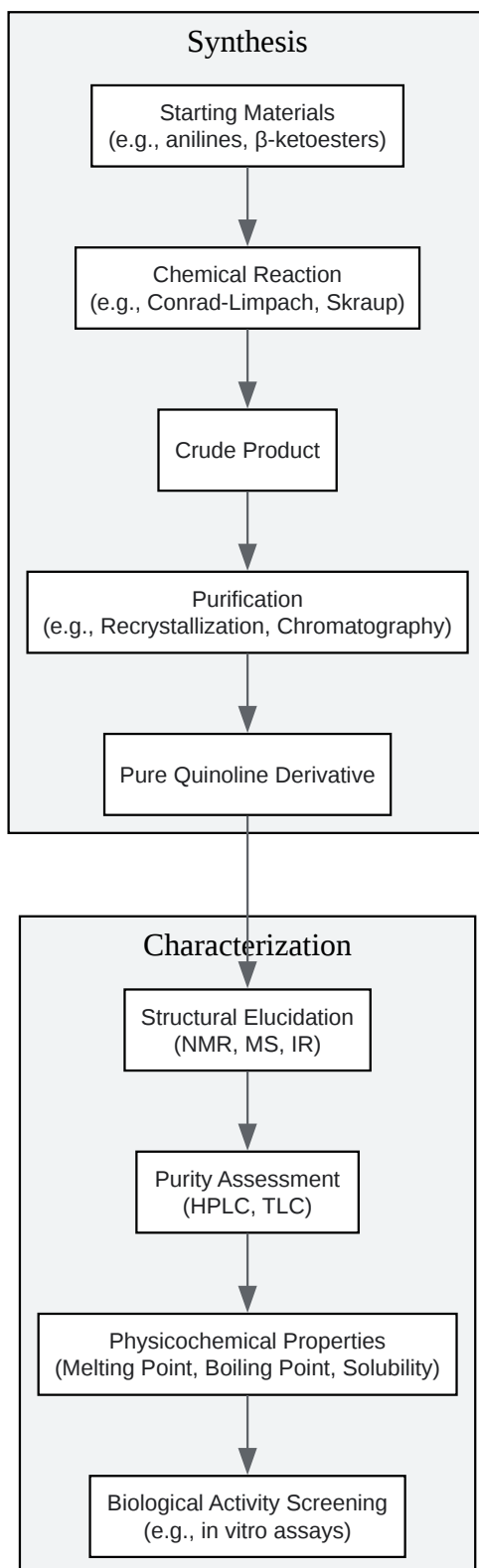
- Liquid sample of **7-Chloro-4-methoxyquinoline** (if in liquid form)

Procedure:

- **Sample Preparation:** A small amount (a few drops) of the liquid sample is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in a heating bath (e.g., Thiele tube).
- **Heating:** The heating bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Observation:** The heating is stopped when a steady stream of bubbles is observed. As the liquid cools, the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.
- **Reporting:** The observed temperature is recorded as the boiling point.

## Workflow for Characterization of Quinoline Derivatives

The following diagram illustrates a general workflow for the synthesis and characterization of novel quinoline derivatives, a class of compounds to which **7-Chloro-4-methoxyquinoline** belongs. This workflow is crucial for drug discovery and development professionals.



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Caption: A generalized workflow for the synthesis and subsequent characterization of quinoline derivatives.

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## References

- 1. [echemi.com](https://www.echemi.com) [echemi.com]
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